

Commercial Suppliers and Technical Applications of Catechol- $^{13}\text{C}_6$: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Catechol- $^{13}\text{C}_6$

Cat. No.: B142630

[Get Quote](#)

For researchers, scientists, and drug development professionals, Catechol- $^{13}\text{C}_6$ is a critical tool for tracing metabolic pathways and quantifying endogenous compounds. This technical guide provides an overview of commercial suppliers, key product specifications, and a detailed experimental protocol for a common application: the analysis of catechol-O-methyltransferase (COMT) activity.

Catechol- $^{13}\text{C}_6$ is a stable isotope-labeled form of catechol, where all six carbon atoms on the benzene ring are replaced with the carbon-13 isotope. This labeling makes it an ideal internal standard for mass spectrometry-based quantification and a tracer for metabolic flux analysis, particularly in studies of neurotransmitter metabolism and environmental science.

Commercial Availability and Product Specifications

A variety of chemical suppliers offer Catechol- $^{13}\text{C}_6$ for research purposes. While availability and specifications can vary, the following table summarizes representative data for key suppliers to facilitate comparison. Researchers are advised to consult the suppliers' websites and certificates of analysis for the most current and detailed information.

Supplier	CAS Number	Molecular Weight (g/mol)	Chemical Purity	Isotopic Purity	Available Quantities
Cambridge Isotope Laboratories, Inc.	115881-16-8	116.07	≥98%	99 atom % ¹³ C	1 mg, 5 mg, 10 mg
LGC Standards (incorporating TRC)	115881-16-8	116.06	Not specified	Not specified	1 mg, 2.5 mg, 10 mg
Benchchem	115881-16-8	116.07	Not specified	Not specified	Inquiry for availability
BOC Sciences	115881-16-8	Not specified	Not specified	Not specified	Inquiry for availability
CymitQuimica	115881-16-8	116.07	Not specified	Not specified	1 mg, 10 mg, 2500 µg

Note: "Not specified" indicates that this information is not readily available on the main product page and may require direct inquiry with the supplier or consultation of a certificate of analysis.

Experimental Protocol: In Vitro Catechol-O-Methyltransferase (COMT) Activity Assay

This protocol describes a method for determining the activity of the enzyme COMT, which plays a crucial role in the metabolism of catecholamines, such as dopamine. The assay utilizes Catechol-¹³C₆ as a substrate and quantifies the formation of its O-methylated products, guaiacol-¹³C₆ and veratrole-¹³C₆, using gas chromatography-mass spectrometry (GC-MS).

Materials:

- Catechol-¹³C₆

- S-adenosyl-L-methionine (SAM), the methyl group donor
- Recombinant human COMT enzyme
- Phosphate buffer
- Ethyl acetate
- Internal standard (e.g., a deuterated analog of the products)
- GC-MS system

Procedure:

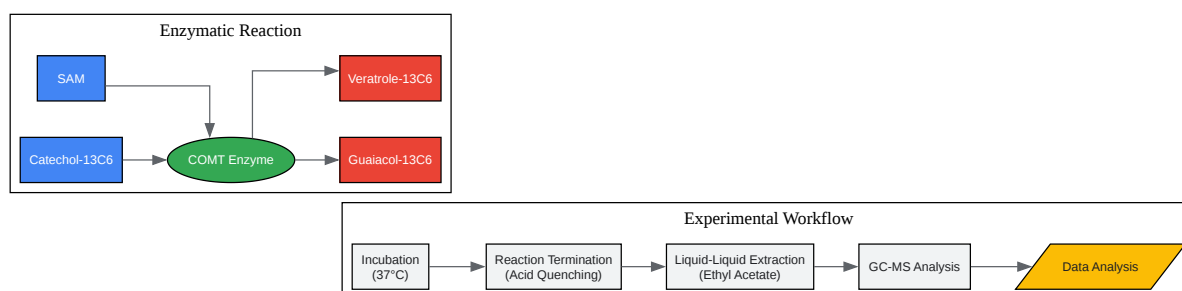
- **Reaction Mixture Preparation:** In a microcentrifuge tube, prepare the reaction mixture containing phosphate buffer, a specified concentration of recombinant human COMT enzyme, and SAM.
- **Initiation of Reaction:** Start the enzymatic reaction by adding Catechol- $^{13}\text{C}_6$ to the reaction mixture.
- **Incubation:** Incubate the reaction mixture at 37°C for a predetermined time (e.g., 30 minutes) to allow for the enzymatic conversion of Catechol- $^{13}\text{C}_6$.
- **Reaction Termination:** Stop the reaction by adding an acid (e.g., perchloric acid) to denature the enzyme.
- **Extraction:** Add an internal standard and ethyl acetate to the mixture. Vortex vigorously to extract the methylated products (guaiacol- $^{13}\text{C}_6$ and veratrole- $^{13}\text{C}_6$) into the organic phase.
- **Phase Separation:** Centrifuge the mixture to separate the organic and aqueous phases.
- **Sample Preparation for GC-MS:** Carefully transfer the organic layer to a new tube and evaporate the solvent under a gentle stream of nitrogen. Reconstitute the dried residue in a suitable solvent for GC-MS analysis.
- **GC-MS Analysis:** Inject the prepared sample into the GC-MS system. Use selected ion monitoring (SIM) to detect and quantify the characteristic ions of guaiacol- $^{13}\text{C}_6$, veratrole-

$^{13}\text{C}_6$, and the internal standard.

- Data Analysis: Calculate the amount of each product formed based on the peak areas relative to the internal standard. COMT activity is then expressed as the rate of product formation (e.g., nmol/min/mg protein).

Visualizing the COMT-Mediated Metabolism of Catechol- $^{13}\text{C}_6$

The following diagram illustrates the enzymatic reaction and the subsequent steps of the experimental workflow for the COMT activity assay.



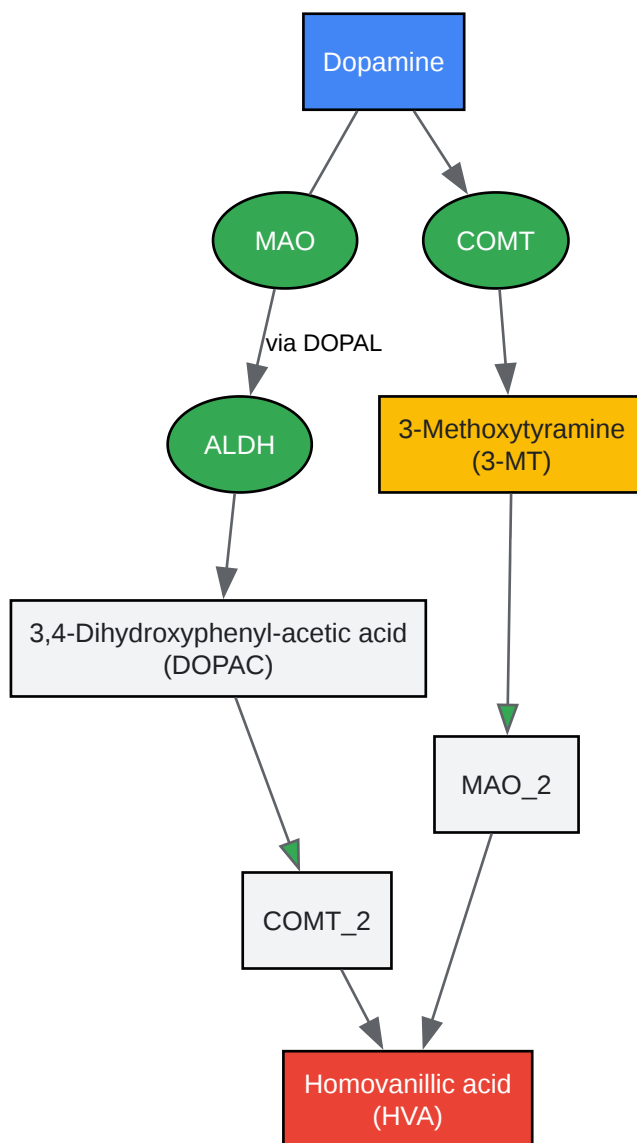
[Click to download full resolution via product page](#)

Caption: Workflow for COMT activity assay using Catechol- $^{13}\text{C}_6$.

Signaling Pathway Context: Dopamine Metabolism

Catechol- $^{13}\text{C}_6$ is instrumental in studying the metabolic fate of catecholamines like dopamine. The following diagram depicts the primary metabolic pathway of dopamine, highlighting the role of COMT and monoamine oxidase (MAO). By using labeled catechol as a surrogate,

researchers can trace this pathway and investigate the effects of drugs or genetic variations on dopamine metabolism.



[Click to download full resolution via product page](#)

Caption: Simplified metabolic pathway of dopamine.

- To cite this document: BenchChem. [Commercial Suppliers and Technical Applications of Catechol-¹³C₆: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b142630#commercial-suppliers-of-catechol-13c6\]](https://www.benchchem.com/product/b142630#commercial-suppliers-of-catechol-13c6)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com